

Technical Guide: Psilocine-d10 DEA Schedule I Exempt Preparations

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Compound of Interest

Compound Name: *Psilocine-d10*
CAS No.: *1435934-64-7*
Cat. No.: *B6594908*

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Executive Summary: The Strategic Advantage of Exempt Standards

In the quantification of psilocybin and its active metabolite psilocin, the use of stable-isotope labeled internal standards (SIL-IS) is not merely a recommendation—it is a prerequisite for data integrity. **Psilocine-d10** serves as the gold standard for correcting matrix effects, extraction efficiency, and the notorious oxidative instability of the indole moiety.

However, Psilocin is a Schedule I controlled substance under the US Controlled Substances Act (CSA). For laboratories without a Schedule I research registration, or for those seeking to minimize the administrative burden of quota management and vault security, DEA Exempt Chemical Preparations offer a critical operational pathway.

This guide details the technical specifications, regulatory architecture (21 CFR § 1308.24), and validated bioanalytical workflows for utilizing **Psilocine-d10** exempt preparations.

Regulatory Architecture: The "Exempt" Mechanism^[1]^[2]^[3]

The distinction between a Schedule I felony and a routine laboratory reagent lies entirely in the formulation. Under 21 CFR § 1308.24, the Drug Enforcement Administration (DEA) exempts specific chemical preparations from the strict application of registration, security, and record-keeping requirements usually mandated for Schedule I substances.

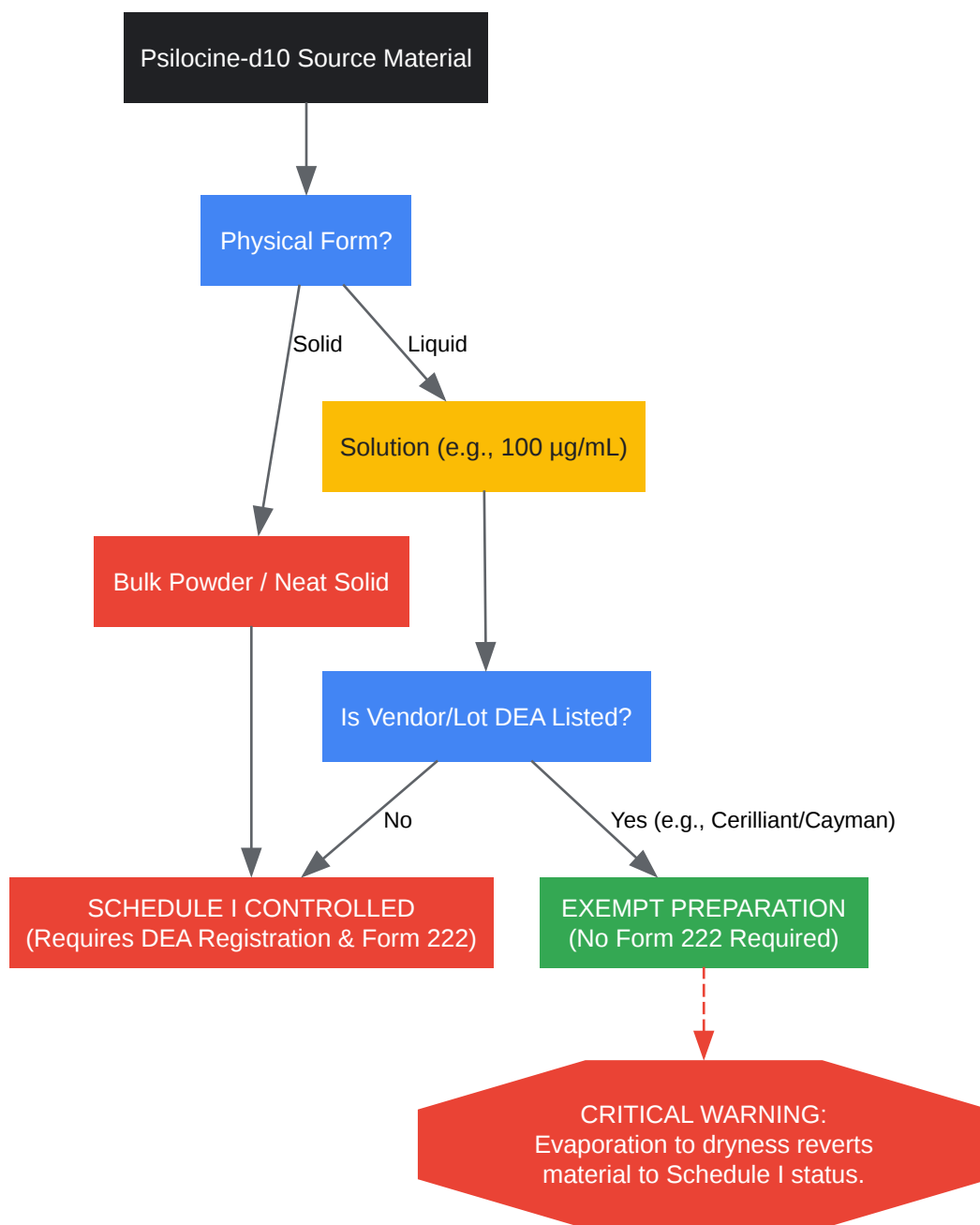
The Legal Definition (21 CFR § 1308.24)

A preparation is exempt if it meets two primary criteria:^[1]

- **No Abuse Potential:** The controlled substance is formulated with adulterating or denaturing agents (e.g., high volumes of toxic solvents like acetonitrile or methanol) in such a concentration that it cannot be practically recovered for abuse.
- **Specific Approval:** The specific product (vendor and catalog number) has been submitted to and approved by the DEA Administrator.

Compliance Logic Flow

The following decision tree illustrates the regulatory status of **Psilocine-d10** based on its physical state and source.



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Figure 1: Regulatory Classification Logic. Distinguishing between controlled bulk material and exempt analytical preparations.

Chemical & Isotopic Specifications

To function as an effective internal standard, the **Psilocine-d10** preparation must meet rigorous chemical criteria. The "d10" designation typically refers to full deuteration of the ethyl side chain

and the dimethylamine group.

Structural Integrity

- Chemical Name: 3-[2-((dimethyl-d3)amino)ethyl-1,1,2,2-d4]-1H-indol-4-ol[2][3][4]
- Molecular Formula: C₁₂H₇D₁₀N₂O
- Molecular Weight: ~214.33 g/mol (vs. ~204.27 g/mol for native)

Isotopic Purity & Cross-Talk

A critical failure mode in MS/MS assays is Isotopic Contribution (Cross-Talk). If the d10 standard contains significant d0 (native) impurities, it will artificially elevate the analyte signal. Conversely, if the native analyte concentration is extremely high, its M+10 isotope might interfere with the IS channel.

| Parameter | Specification | Impact on Assay |
|-----------------|---------------------------------------|--|
| Isotopic Purity | ≥ 99% deuterated forms | Prevents false positives in blank samples (d0 contribution). |
| Solvent Matrix | Acetonitrile (ACN) or Methanol (MeOH) | ACN is preferred for Psilocin stability (prevents oxidation). |
| Concentration | 100 µg/mL or 1 mg/mL | High enough for spiking, low enough to meet "Exempt" criteria. |
| Storage | -20°C or -80°C (Dark) | Psilocin is highly photosensitive and prone to oxidation. |

Validated Bioanalytical Workflow (LC-MS/MS)

The following protocol utilizes a **Psilocine-d10** exempt preparation for the quantification of Psilocin in plasma. This workflow is designed to maintain the "exempt" status by preventing the isolation of the controlled substance.

Experimental Design

- Objective: Quantify Psilocin in human plasma (Range: 0.5 – 500 ng/mL).
- Internal Standard: **Psilocine-d10** (Exempt Preparation, 100 µg/mL in ACN).[3]
- Matrix: Human Plasma (K2EDTA).

Step-by-Step Protocol

Step 1: Preparation of Working Internal Standard (WIS)

Causality: We must dilute the high-concentration exempt stock (100 µg/mL) to a working concentration.

- Remove the **Psilocine-d10** ampoule from -80°C storage and thaw in the dark.
- Critical Compliance Step: Do not evaporate the solvent.
- Transfer 10 µL of the 100 µg/mL exempt stock into 9.99 mL of 50:50 Methanol:Water (0.1% Formic Acid).
- Result: 100 ng/mL WIS. Note: This solution is still considered an exempt mixture if handled as a standard solution.

Step 2: Sample Extraction (Protein Precipitation)

Causality: Protein precipitation (PPT) is chosen over Solid Phase Extraction (SPE) for Psilocin to minimize oxidative loss on drying steps often required in SPE.

- Aliquot 100 µL of Plasma into a 96-well plate.
- Add 20 µL of WIS (100 ng/mL **Psilocine-d10**) to all wells except Double Blanks.
- Add 400 µL of ice-cold Acetonitrile (containing 0.1% Formic Acid) to precipitate proteins.
- Vortex aggressively for 2 minutes.
- Centrifuge at 4,000 x g for 10 minutes at 4°C.

- Transfer 100 μ L of supernatant to a clean plate and dilute with 100 μ L of Water (0.1% FA).

Step 3: LC-MS/MS Acquisition

System: UHPLC coupled to Triple Quadrupole MS.

- Column: C18 (e.g., Waters HSS T3), 2.1 x 50 mm, 1.8 μ m.
- Mobile Phase A: Water + 0.1% Formic Acid + 2mM Ammonium Formate.[5]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[6]
- Gradient: 5% B to 95% B over 3 minutes.

MRM Transitions:

- Psilocin: 205.1 \rightarrow 58.1 (Quant), 205.1 \rightarrow 160.1 (Qual)
- **Psilocine-d10**: 215.2 \rightarrow 64.2 (Quant)
 - Note: The mass shift (+10) and the fragment shift (+6 on the dimethylamine fragment) confirm the d10 label is intact.

Analytical Logic Diagram



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Figure 2: Bioanalytical Workflow. Logic flow for utilizing exempt preparations in a compliant LC-MS/MS assay.

Compliance, Safety, and Handling The "Re-Scheduling" Risk

The most critical compliance error a researcher can make is concentrating the exempt preparation.

- Scenario: A researcher buys 100 mg of **Psilocine-d10** in 1 L of solution (Exempt).
- Action: They rotovap the solvent to isolate the solid for a different experiment.
- Consequence: The resulting solid is Schedule I.^{[3][4]} If the lab does not hold a Schedule I registration, they have just manufactured a controlled substance, committing a felony.
- Protocol: Always use the solution as is or dilute it. Never concentrate it to dryness unless explicitly covered by a Schedule I license.

Storage Stability

Psilocin is notoriously unstable.

- Oxidation: It turns blue/black upon oxidation.
- Prevention: Store exempt ampoules at -80°C. Once opened, transfer to an amber vial with a septum and store at -20°C. Use within 30 days of opening.
- Acidification: Maintaining the solution in 0.1% Formic Acid or Acetic Acid stabilizes the amine and phenol groups.

References

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